

Cimbuterol-d9: A Technical Guide to Safety, Handling, and Application

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Compound of Interest

Compound Name: Cimbuterol-d9

Cat. No.: B565684

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the safety, handling, and analytical applications of **Cimbuterol-d9**. The content herein is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this deuterated β -adrenergic agonist.

Safety Data Sheet (SDS) Overview

Cimbuterol-d9 is the deuterated form of Cimbuterol, a β -adrenergic agonist. As with any chemical substance, it is imperative to handle **Cimbuterol-d9** with care and adhere to the safety precautions outlined in the material safety data sheet (MSDS) provided by the supplier. While specific details may vary slightly between manufacturers, the following sections summarize the key safety information.

Identification and Physicochemical Properties

Property	Value
Chemical Name	2-Amino-5-(2-tert-butyl-D9-amino-1-hydroxyethyl)benzonitrile
Synonyms	Cimbuterol-D9
CAS Number	1246819-04-4
Molecular Formula	C ₁₃ H ₁₀ D ₉ N ₃ O
Molecular Weight	242.36 g/mol

Hazard Identification

Cimbuterol-d9 is not classified as a hazardous substance in accordance with GB CLP Regulation. However, due to its pharmacological activity as a β -adrenergic agonist, it should be handled with caution. Potential hazards include:

- Inhalation: May be harmful if inhaled. May cause respiratory tract irritation.
- Skin Contact: May be harmful if absorbed through the skin. May cause skin irritation.
- Eye Contact: May cause eye irritation.
- Ingestion: May be harmful if swallowed.

First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Handling and Storage

Handling:

- Handle in a well-ventilated place.
- Wear suitable protective clothing, including gloves and eye/face protection.
- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.

- Recommended storage is at -20°C for up to one month or -80°C for up to six months for stock solutions.
- Keep away from incompatible materials.

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate filter if dust or aerosols are generated.

Experimental Protocols

Cimbuterol-d9 is primarily used as an internal standard in analytical methods for the quantification of Cimbuterol and other related β -agonists in various matrices, such as biological fluids and tissues. Its deuterated nature makes it an ideal internal standard for mass spectrometry-based assays, as it co-elutes with the non-deuterated analyte but is distinguishable by its higher mass.

Preparation of Stock and Working Solutions

Objective: To prepare accurate and stable stock and working solutions of **Cimbuterol-d9** for use as an internal standard.

Materials:

- **Cimbuterol-d9** powder
- Methanol (LC-MS grade)
- Volumetric flasks (Class A)
- Calibrated analytical balance

- Pipettes (calibrated)

Procedure:

- Stock Solution (e.g., 1 mg/mL):

1. Accurately weigh a precise amount of **Cimbuterol-d9** powder (e.g., 1 mg) using an analytical balance.
2. Quantitatively transfer the powder to a volumetric flask of appropriate size (e.g., 1 mL).
3. Dissolve the powder in a small amount of methanol and sonicate for a few minutes to ensure complete dissolution.
4. Bring the solution to the final volume with methanol and mix thoroughly.
5. Store the stock solution in an amber vial at -20°C or -80°C.

- Working Solution (e.g., 1 µg/mL):

1. Perform a serial dilution of the stock solution to achieve the desired concentration for the working solution.
2. For example, to prepare a 1 µg/mL working solution, dilute 10 µL of the 1 mg/mL stock solution to a final volume of 10 mL with the appropriate solvent (e.g., methanol or mobile phase).
3. Prepare fresh working solutions daily or as needed.

Sample Preparation for LC-MS/MS Analysis

Objective: To extract Cimbuterol from a biological matrix (e.g., urine) and prepare it for LC-MS/MS analysis, incorporating **Cimbuterol-d9** as an internal standard.

Materials:

- Urine sample
- **Cimbuterol-d9** working solution

- β -Glucuronidase (from E. coli)
- Phosphate buffer (0.2 M, pH 7)
- Methyl tert-butyl ether (MTBE)
- Formic acid
- Ammonium hydroxide
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- Centrifuge
- Nitrogen evaporator

Procedure:

- Enzymatic Hydrolysis:
 1. To 2 mL of urine in a centrifuge tube, add 1 mL of phosphate buffer (pH 7).
 2. Add a known amount of **Cimbuterol-d9** internal standard working solution.
 3. Add 50 μ L of β -glucuronidase solution.
 4. Incubate the mixture at 60°C for 1 hour to deconjugate any glucuronidated metabolites.
- Liquid-Liquid Extraction (LLE):
 1. After cooling, add 5 mL of MTBE to the sample.
 2. Vortex for 10 minutes and then centrifuge at 4000 rpm for 10 minutes.
 3. Transfer the upper organic layer to a clean tube.
 4. Repeat the extraction step with another 5 mL of MTBE.

5. Combine the organic layers and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Solid-Phase Extraction (SPE) Cleanup (Optional, for cleaner samples):
 1. Condition the SPE cartridge with methanol followed by water.
 2. Reconstitute the dried extract from the LLE step in a suitable loading buffer and load it onto the SPE cartridge.
 3. Wash the cartridge with a weak solvent to remove interferences.
 4. Elute the analyte and internal standard with an appropriate elution solvent (e.g., methanol with 2% ammonium hydroxide).
 5. Evaporate the eluate to dryness under nitrogen.
 - Reconstitution:
 1. Reconstitute the final dried residue in a small volume (e.g., 100 µL) of the initial mobile phase for LC-MS/MS analysis.
 2. Vortex briefly and transfer to an autosampler vial.

LC-MS/MS Instrumental Analysis

Objective: To quantify Cimbuterol in the prepared sample using LC-MS/MS with **Cimbuterol-d9** as an internal standard.

Instrumentation:

- Liquid Chromatograph (LC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

LC Conditions (Example):

- Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.6 µm)

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient to separate the analyte from matrix components (e.g., start with 95% A, ramp to 5% A, and then re-equilibrate).
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Column Temperature: 40°C

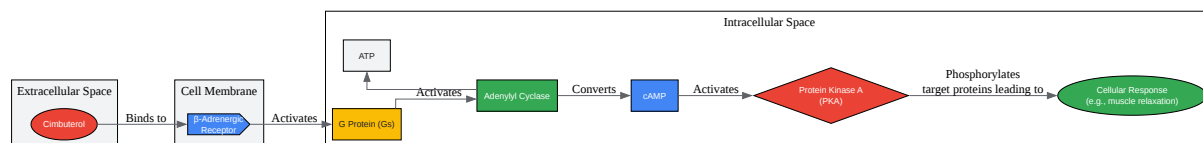
MS/MS Conditions (Example):

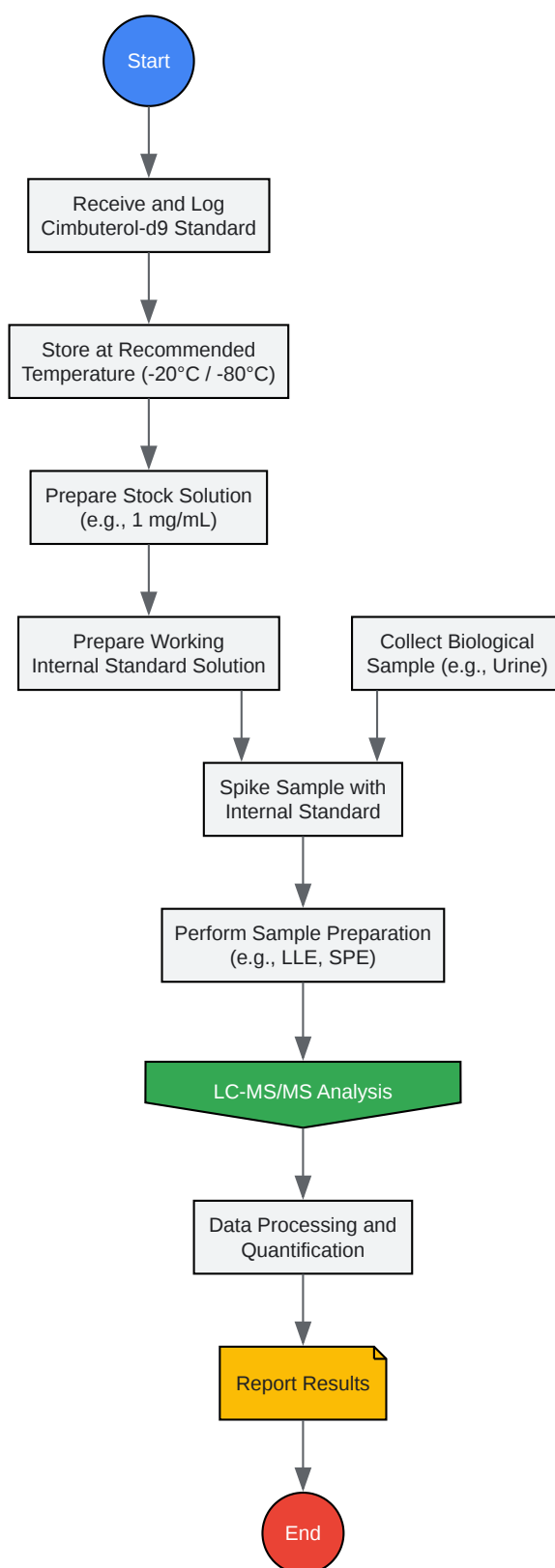
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
 - Cimbuterol: m/z 234.1 \rightarrow 178.1 (quantifier), m/z 234.1 \rightarrow 122.1 (qualifier)
 - **Cimbuterol-d9**: m/z 243.2 \rightarrow 187.1 (quantifier)
- Collision Energy and other MS parameters: Optimize for the specific instrument.

Signaling Pathways and Workflows

β -Adrenergic Receptor Signaling Pathway

Cimbuterol is a β -adrenergic agonist, meaning it stimulates β -adrenergic receptors. This activation triggers a well-defined intracellular signaling cascade.





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